

Disperse Red 151: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Disperse red 151

Cat. No.: B1619698

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For research, scientific, and drug development professionals, this document provides a concise technical summary of **Disperse Red 151**, including its physicochemical properties. Due to a lack of specific toxicological and metabolic data for this compound in publicly available literature, this guide also presents relevant information on structurally similar azo dyes to offer a comparative context and potential avenues for investigation.

Physicochemical Properties of Disperse Red 151

Disperse Red 151 is a monoazo dye. Its fundamental chemical and physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₂₇ H ₂₅ N ₅ O ₅ S	[1] [2]
Molar Mass	531.58 g/mol	[1] [2]
CAS Number	70210-08-1	[1] [2]

Toxicological Profile: Insights from Related Azo Dyes

Detailed toxicological studies specifically on **Disperse Red 151** are not readily available in the current body of scientific literature. However, research on other disperse azo dyes, such as

Disperse Red 1 and Disperse Red 13, can provide valuable insights into the potential toxicological profile of this class of compounds.

Azo dyes are known for their potential to undergo reductive cleavage of the azo bond ($-N=N-$), leading to the formation of aromatic amines, which may have toxicological implications.[3][4] The carcinogenicity of some azo dyes is linked to their metabolic byproducts, such as benzidine.[5][6]

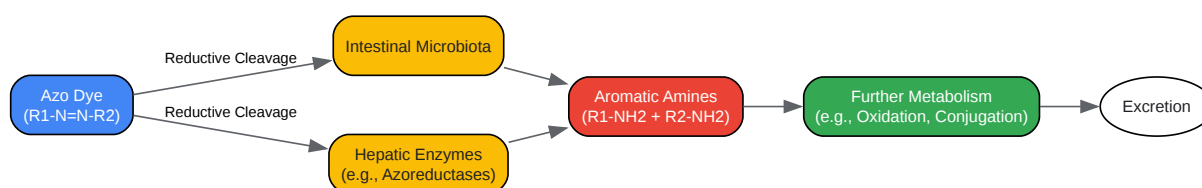
Studies on Disperse Red 1 have indicated potential genotoxic and cytotoxic effects. For instance, research has shown that Disperse Red 1 can induce DNA damage and abnormalities in mouse germ cells.[7][8] Furthermore, some findings suggest that Disperse Red 1 may have mutagenic effects on human hepatoma cells and lymphocytes.

It is important to note that the toxicological properties of azo dyes can be influenced by their specific chemical structures. For example, one study comparing Disperse Red 1 and the chlorinated Disperse Red 13 found that the presence of the chlorine substituent decreased the mutagenicity of Disperse Red 13.[4]

Metabolism of Azo Dyes: A General Pathway

The metabolism of azo dyes is a critical factor in their toxicological assessment. Ingested azo compounds can be metabolized by intestinal microbiota and hepatic enzymes.[9][10] The primary metabolic pathway involves the reductive cleavage of the azo bond, which breaks the molecule into smaller aromatic amines.[3][9] These metabolic processes are significant for both detoxification and, in some cases, metabolic activation to more toxic compounds.[9]

The general metabolic pathway for azo dyes can be visualized as follows:



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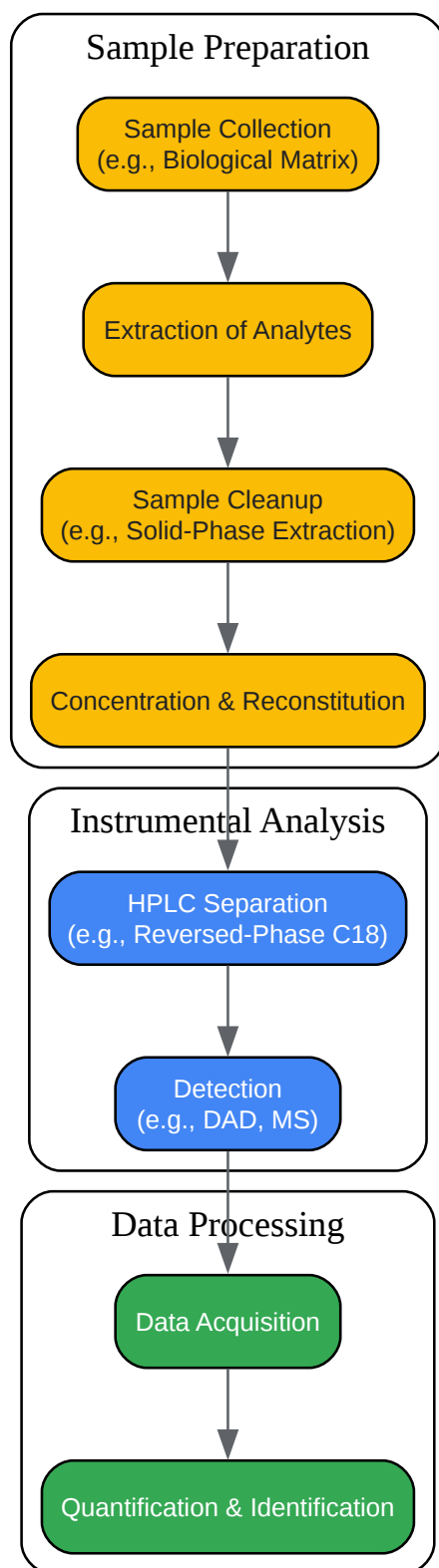
Caption: Generalized metabolic pathway of azo dyes.

Analytical Methodologies for Azo Dyes

The detection and quantification of azo dyes and their metabolites in various matrices are crucial for research and safety assessment. High-performance liquid chromatography (HPLC) is a widely used technique for the analysis of azo dyes, often coupled with detectors such as a diode-array detector (DAD) or mass spectrometry (MS) for enhanced sensitivity and selectivity.

[\[11\]](#)[\[12\]](#)

A general experimental workflow for the analysis of azo dyes in a biological matrix might involve the following steps:



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Caption: A typical workflow for the analysis of azo dyes.

Disclaimer: This document is intended for informational purposes for a scientific audience. The information on toxicology and metabolism is based on related compounds and the general class of azo dyes due to the limited availability of data specific to **Disperse Red 151**.

Researchers should conduct their own specific investigations to determine the properties and safety of **Disperse Red 151**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Toxicity of Azo Dyes in Pharmaceutical Industry | Semantic Scholar [semanticscholar.org]
- 3. Reductive metabolism of azo dyes and drugs: Toxicological implications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Toxicity of Azo Dyes in Pharmaceutical Industry | springerprofessional.de [springerprofessional.de]
- 7. Genotoxicity of textile dye C.I. Disperse Blue 291 in mouse bone marrow - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Disperse Red 1 (textile dye) induces cytotoxic and genotoxic effects in mouse germ cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Metabolism of azo dyes: implication for detoxication and activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Toxicological significance of azo dye metabolism by human intestinal microbiota - PMC [pmc.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. agilent.com [agilent.com]
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